

An In-Depth Technical Guide to N,N'-Diacetylsulfanilamide: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name: *N,N'*-Diacetylsulfanilamide

CAS No.: 29591-86-4

Cat. No.: B2438261

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Contact: Application Scientist, Gemini Laboratories

Abstract

This whitepaper provides a comprehensive technical overview of **N,N'-Diacetylsulfanilamide**, a key derivative of the foundational sulfonamide, sulfanilamide. We delve into its molecular structure, physicochemical properties, and established synthetic protocols. This guide offers a detailed, step-by-step methodology for its laboratory-scale synthesis and purification, validated by modern spectroscopic analysis. Intended for researchers, scientists, and professionals in drug development, this document synthesizes theoretical knowledge with practical, field-proven insights to serve as an authoritative reference.

Introduction: The Significance of Sulfonamide Derivatives

The sulfonamide functional group is a cornerstone in medicinal chemistry, famously originating with the discovery of prontosil and its active metabolite, sulfanilamide, the first broadly effective systemic antibacterial agent. The core sulfanilamide structure has been the subject of extensive modification to modulate activity, solubility, and pharmacokinetic profiles. **N,N'-Diacetylsulfanilamide** represents a fully acetylated derivative where both the N1 (sulfonamide) and N4 (aniline) nitrogen atoms are functionalized. While this diacetylation renders the molecule directly inactive as an antibacterial agent, it serves as a crucial reference compound, a potential prodrug scaffold, and a metabolite in pharmacokinetic studies.[1][2] Understanding its properties is vital for a complete picture of sulfonamide pharmacology and metabolism.[3]

Molecular Structure and Physicochemical Properties

N,N'-Diacetylsulfanilamide is characterized by the addition of two acetyl groups to the parent sulfanilamide molecule. This structural modification significantly alters its chemical properties, such as solubility and polarity, compared to its mono-acetylated or non-acetylated precursors. [1]

Molecular Formula and Structure

The chemical identity of **N,N'-Diacetylsulfanilamide** is defined by the following:

- Molecular Formula: $C_{10}H_{12}N_2O_4S$ [4]
- Molecular Weight: 256.28 g/mol [1][4]
- IUPAC Name: N-[[4-(acetilamino)phenyl]sulfonyl]acetamide[5]
- CAS Number: 29591-86-4[4] or 5626-90-4[1]

The two-dimensional structure of the molecule is depicted below.

Caption: 2D Molecular Structure of **N,N'-Diacetylsulfanilamide**.

Physicochemical Data Summary

The key physicochemical properties are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄ S	[4][6]
Molecular Weight	256.28 g/mol	[1][4][6]
Physical State	White Solid	[6][7]
Melting Point	267 °C (decomposes)	[8]
Water Solubility	2.15 g/L (at 37 °C)	[5][6]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[5][6]

Synthesis and Purification Protocol

The most direct and well-documented method for synthesizing **N,N'-Diacetylsulfanilamide** is through the exhaustive acetylation of sulfanilamide.[1] This reaction utilizes an excess of an acetylating agent, typically acetic anhydride, to ensure both the N1 and N4 nitrogen atoms are acetylated.

Causality of Experimental Choices

- **Reagents:** Sulfanilamide is the starting precursor. Acetic anhydride serves as the acetylating agent; it is used in excess to drive the reaction towards di-acetylation, overcoming the lower reactivity of the sulfonamide nitrogen (N1) compared to the aniline nitrogen (N4).
- **Solvent & Catalyst:** The reaction often employs a solvent like pyridine or is conducted in glacial acetic acid. Pyridine can act as a basic catalyst, activating the acetic anhydride and neutralizing the acetic acid byproduct.
- **Temperature:** Gentle heating is typically required to facilitate the acetylation of the less reactive N1 sulfonamide nitrogen. However, excessive heat should be avoided to prevent degradation.

- **Purification:** The product is significantly less soluble in water than the starting material or the mono-acetylated byproduct. This property is exploited during purification, where the product is precipitated by adding the reaction mixture to a large volume of cold water. Recrystallization from a suitable solvent, such as ethanol-water, is then used to achieve high purity.

Step-by-Step Synthesis Workflow

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 1.0 equivalent of sulfanilamide in a minimal amount of glacial acetic acid or pyridine.
- **Acetylation:** Add 3.0 to 4.0 equivalents of acetic anhydride to the solution. The excess is crucial for ensuring the reaction goes to completion for the di-acetylated product.
- **Heating:** Gently heat the reaction mixture to reflux for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Precipitation:** After cooling to room temperature, slowly pour the reaction mixture into a large beaker containing cold deionized water while stirring vigorously. A white precipitate of **N,N'-Diacetylsulfanilamide** will form.
- **Isolation:** Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid thoroughly with cold water to remove acetic acid and other water-soluble impurities.
- **Purification:** Recrystallize the crude product from an ethanol-water mixture to yield pure **N,N'-Diacetylsulfanilamide** as a white crystalline solid.
- **Validation:** Dry the final product in a vacuum oven. Confirm its identity and purity by measuring its melting point and acquiring spectroscopic data (IR, NMR).



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Caption: Workflow for the Synthesis and Validation of **N,N'-Diacetylsulfanilamide**.

Structural Elucidation via Spectroscopic Analysis

The identity and purity of the synthesized **N,N'-Diacetylsulfanilamide** must be confirmed through rigorous analytical techniques.

Infrared (IR) Spectroscopy

The IR spectrum provides definitive evidence of the acetylation at both nitrogen centers. Key expected absorption bands include:

- $\sim 3300\text{ cm}^{-1}$: Absence of N-H stretches from the primary amine (N4) and sulfonamide (N1) of the starting material.
- $\sim 1700\text{ cm}^{-1}$ & $\sim 1670\text{ cm}^{-1}$: Two distinct C=O (carbonyl) stretching vibrations corresponding to the two different acetyl groups (one on the sulfonamide and one on the aniline nitrogen).
- ~ 1350 & $\sim 1160\text{ cm}^{-1}$: Characteristic asymmetric and symmetric S=O stretching bands of the sulfonamide group.^[1]
- $\sim 1600 - 1400\text{ cm}^{-1}$: C=C stretching vibrations from the aromatic ring.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable for confirming the molecular structure.

- ^1H NMR: The spectrum will show two distinct singlet peaks in the aliphatic region (around 2.1-2.3 ppm), each integrating to 3 protons, corresponding to the two non-equivalent methyl groups of the acetyl functions. The aromatic region will display a characteristic AA'BB' pattern for the para-substituted benzene ring. The absence of the broad N-H peaks seen in sulfanilamide is a key indicator of successful di-acetylation.
- ^{13}C NMR: The spectrum will show two distinct carbonyl carbon signals (typically $>165\text{ ppm}$) and two distinct methyl carbon signals (around 20-25 ppm), confirming the presence of two different acetyl groups.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. Using a soft ionization technique like Electrospray Ionization (ESI), the protonated molecular ion $[M+H]^+$ is expected at an m/z of approximately 257.1.[1] Fragmentation analysis would likely show the characteristic loss of one or both acetyl groups (a loss of 42 Da for each $CH_2=C=O$ unit).[1]

Pharmacological Profile and Applications

N,N'-Diacetylsulfanilamide is generally considered to be a pharmacologically inactive metabolite of sulfanilamide.[1] The parent drug, sulfanilamide, acts as a competitive inhibitor of the bacterial enzyme dihydropteroate synthetase (DHPS), mimicking its natural substrate, para-aminobenzoic acid (p-ABA), and thereby blocking folic acid synthesis.[1]

Research indicates that the acetylation of the N4-amino group, and especially disubstitution as seen in **N,N'-Diacetylsulfanilamide**, leads to a complete loss of this direct inhibitory activity against DHPS.[1] Therefore, any biological activity would likely depend on in vivo deacetylation back to the active sulfanilamide form, classifying it as a potential prodrug.[1][9]

In clinical and research settings, it is primarily significant as:

- A Metabolite: It is found as a metabolite in animals administered high doses of sulfanilamide. [2] Its formation and clearance are important parameters in pharmacokinetic and drug metabolism studies.[2][3]
- A Synthetic Building Block: Its distinct chemical properties make it a useful intermediate in the synthesis of more complex sulfonamide derivatives.[1]
- A Reference Standard: It is used as an analytical standard for quantifying the metabolism of sulfanilamide in biological samples.

Conclusion

N,N'-Diacetylsulfanilamide is a structurally and pharmacologically significant derivative of sulfanilamide. While devoid of direct antibacterial activity, its synthesis, characterization, and metabolic profile provide critical insights for drug development professionals working with the sulfonamide scaffold. The well-established protocols for its synthesis and the clear spectroscopic signatures detailed in this guide provide a solid foundation for its use in

research, whether as a synthetic intermediate, a metabolic reference standard, or a tool for exploring the structure-activity relationships of this vital class of therapeutic agents.

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